

An In-depth Technical Guide to Benzene-1,3-disulfonyl Chloride

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Compound of Interest

Compound Name:	3-Chloro-4-(Methylsulfonyl)Thiophene-2-Carbonyl Chloride
CAS No.:	175201-87-3
Cat. No.:	B061478

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Abstract: This technical guide provides a comprehensive overview of Benzene-1,3-disulfonyl chloride, a key intermediate in pharmaceutical and chemical synthesis. The document details its physicochemical characteristics, synthesis protocols, and significant applications, with a focus on its role in the development of biologically active sulfonamides. This guide is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Note on the Molecular Formula: The initially specified molecular formula $C_6H_4Cl_2O_3S_2$ does not correspond to a common, stable chemical entity. This guide focuses on the closely related and synthetically important compound, Benzene-1,3-disulfonyl chloride, with the molecular formula $C_6H_4Cl_2O_4S_2$. This compound is a plausible subject of interest for the intended audience due to its established role in medicinal chemistry.

Core Characteristics

Benzene-1,3-disulfonyl chloride, also known as m-benzenedisulfonyl chloride, is a reactive organic compound widely used as a building block in organic synthesis.[1] Its utility stems from the two sulfonyl chloride functional groups, which can readily react with nucleophiles, particularly amines, to form stable sulfonamide linkages.[2] This reactivity makes it a valuable precursor for the synthesis of a diverse range of molecules, including pharmaceutical intermediates and biologically active compounds.[3]

Physicochemical Properties

The key physicochemical properties of Benzene-1,3-disulfonyl chloride are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C6H4Cl2O4S2	[4][5]
Molecular Weight	275.13 g/mol	[4][5]
CAS Number	585-47-7	[4][5]
Appearance	White to light yellow/orange crystalline powder	[4][5]
Melting Point	59-63 °C	[4]
Boiling Point	145 °C at 1 mmHg	[6]
Solubility	Soluble in toluene, DMSO, methanol, and dichloromethane. Reacts with water.	[4][6][7]
Purity	≥98% (HPLC)	[4]
Storage Conditions	Store at 4°C under an inert atmosphere. Moisture and heat sensitive.	[4]

Spectral Data

The following tables summarize the key spectral data for the characterization of Benzene-1,3-disulfonyl chloride.

^1H NMR (CDCl_3)

Chemical Shift (ppm)	Multiplicity	Assignment	Reference(s)
8.54	t	H-2	[2]
8.32	dd	H-4, H-6	[2]
7.89	t	H-5	[2]

^{13}C NMR

Detailed public spectral data for ^{13}C NMR is not readily available. General aromatic signals would be expected in the 120-150 ppm range.

FT-IR (Film)

Wavenumber (cm^{-1})	Assignment	Reference(s)
~1380	S=O asymmetric stretching	[8]
~1180	S=O symmetric stretching	[8]
~880	S-Cl stretching	[8]
~3100	Aromatic C-H stretching	[8]

Mass Spectrometry

The mass spectrum would be expected to show the molecular ion peak and fragmentation patterns consistent with the loss of chlorine and sulfonyl groups.

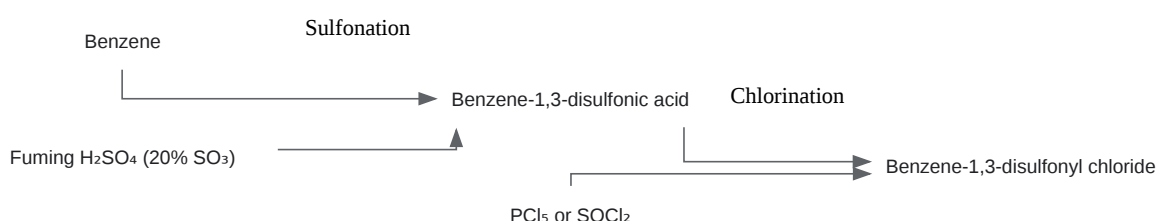
Synthesis and Experimental Protocols

Benzene-1,3-disulfonyl chloride is typically synthesized via the chlorosulfonation of benzene or its derivatives. The following protocols provide detailed methodologies for its preparation.

Synthesis of Benzene-1,3-disulfonyl chloride from Benzene

This protocol involves the direct sulfonation of benzene followed by chlorination.

Reaction Scheme:



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Synthesis of Benzene-1,3-disulfonyl chloride.

Experimental Protocol:

- **Sulfonation:** To a stirred mixture of fuming sulfuric acid (containing 20% SO₃) at 0 °C, slowly add benzene. After the addition is complete, the mixture is heated to 80-90 °C and maintained for 4-6 hours.[9]
- **Conversion to Sodium Salt:** The reaction mixture is then cooled and carefully poured onto crushed ice. This is followed by neutralization with sodium carbonate to precipitate the sodium salt of benzene-1,3-disulfonic acid. The resulting salt is filtered and dried.[9]
- **Chlorination:** The dried sodium salt is then mixed with a chlorinating agent such as phosphorus pentachloride (PCl₅) or thionyl chloride (SOCl₂) and gently heated. The reaction is exothermic and should be carefully controlled. After the initial reaction subsides, the mixture is heated at 100 °C for 1-2 hours.[9]

- Isolation and Purification: The product, Benzene-1,3-disulfonyl chloride, is isolated by pouring the reaction mixture onto crushed ice. The resulting solid is collected by filtration and washed with cold water. The crude product can be further purified by recrystallization from a suitable solvent like hexane.[9]

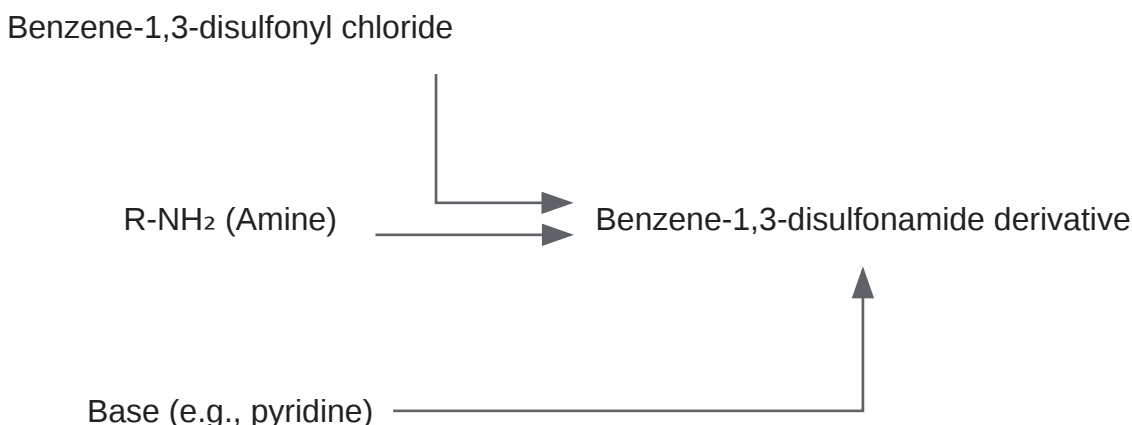
Applications in Drug Development

Benzene-1,3-disulfonyl chloride is a pivotal intermediate in the synthesis of various sulfonamide-based therapeutic agents.[1] The sulfonamide moiety is a key pharmacophore found in a wide range of drugs with diverse biological activities.

Synthesis of Biologically Active Sulfonamides

The reaction of Benzene-1,3-disulfonyl chloride with primary or secondary amines is a standard method for the synthesis of disulfonamides.

General Reaction Scheme:



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General synthesis of benzene-1,3-disulfonamides.

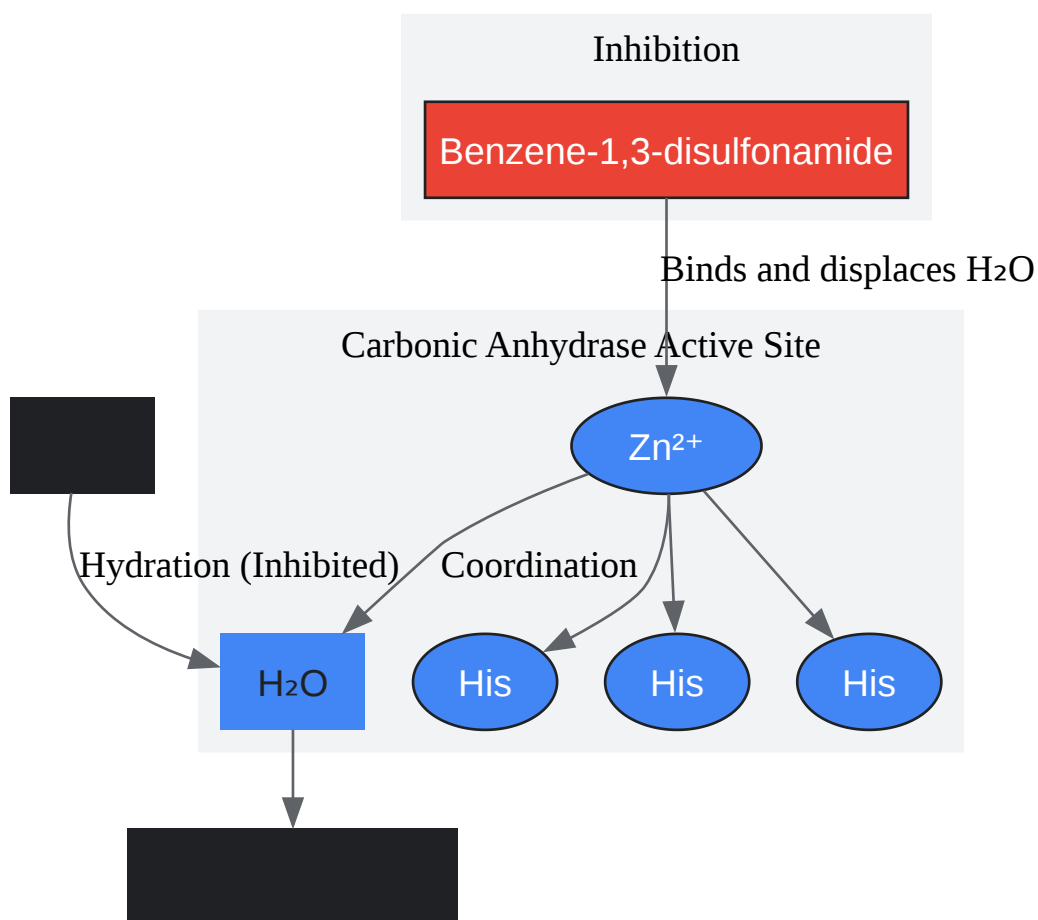
Case Study: Carbonic Anhydrase Inhibitors

A significant application of benzene-1,3-disulfonamide derivatives is in the development of carbonic anhydrase inhibitors.[10] Carbonic anhydrases are a family of enzymes that catalyze the rapid interconversion of carbon dioxide and water to bicarbonate and protons. Inhibitors of

these enzymes have therapeutic applications as diuretics, anti-glaucoma agents, and anti-cancer drugs.[11][12]

Signaling Pathway and Mechanism of Action:

Benzene-1,3-disulfonamide derivatives can act as potent inhibitors of various carbonic anhydrase isoforms. The sulfonamide group coordinates to the zinc ion in the active site of the enzyme, preventing the binding of the natural substrate.[10]



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Inhibition of Carbonic Anhydrase.

Experimental Protocol for Carbonic Anhydrase Inhibition Assay:

An esterase assay using 4-nitrophenyl acetate as a substrate is a common method to determine the inhibitory activity of compounds against carbonic anhydrase.

- **Enzyme and Inhibitor Preparation:** Prepare stock solutions of the carbonic anhydrase isoenzyme and the test inhibitor (benzene-1,3-disulfonamide derivative) in an appropriate buffer (e.g., Tris-HCl).
- **Assay Procedure:** In a 96-well plate, add the enzyme solution, the inhibitor at various concentrations, and the buffer.
- **Initiation of Reaction:** Start the reaction by adding a solution of 4-nitrophenyl acetate.
- **Measurement:** Monitor the increase in absorbance at 400 nm over time, which corresponds to the formation of 4-nitrophenol.
- **Data Analysis:** Calculate the initial reaction rates and determine the IC_{50} value (the concentration of inhibitor that causes 50% inhibition of the enzyme activity).

Conclusion

Benzene-1,3-disulfonyl chloride is a versatile and valuable reagent for chemical synthesis, particularly in the realm of drug discovery and development. Its ability to readily form sulfonamide linkages provides access to a wide array of biologically active molecules, including potent enzyme inhibitors such as those targeting carbonic anhydrase. The detailed protocols and data presented in this guide are intended to support researchers in the effective utilization of this important chemical intermediate.

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